

1-Methylguanine structure and chemical properties

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Compound of Interest

Compound Name: 1-Methylguanine

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An In-depth Technical Guide to **1-Methylguanine**: Structure, Properties, and Biological Significance

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1-Methylguanine** (1mG), a naturally occurring modified purine base. It details its chemical structure, physicochemical properties, biological roles, and relevant experimental methodologies. The information is intended to support research and development activities in fields such as oncology, molecular biology, and medicinal chemistry.

Introduction

1-Methylguanine (1mG) is a methylated derivative of the purine base guanine.^[1] It is most commonly known as a modified nucleobase found in various RNA molecules, particularly transfer RNA (tRNA).^{[2][3]} Beyond its role in RNA, 1mG is also significant as a form of DNA damage, arising from the alkylation of guanine. Its presence and repair are critical aspects of maintaining genomic integrity. Furthermore, elevated levels of **1-Methylguanine** in physiological fluids have been identified as potential biomarkers for certain types of cancer, linking it to pathological states characterized by increased nucleic acid turnover or methylation.^{[2][4][5]}

Chemical Structure and Identifiers

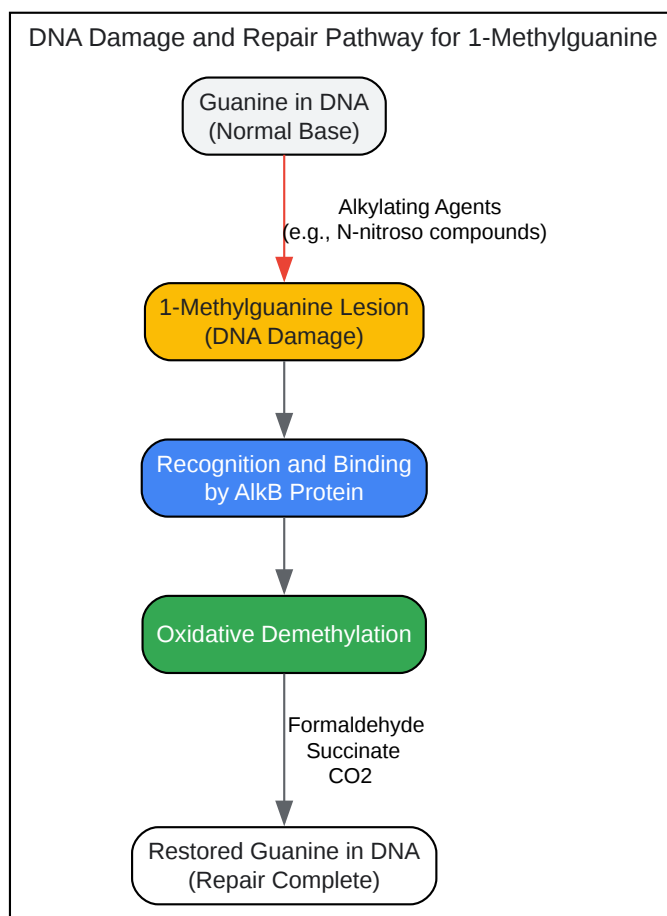
1-Methylguanine is structurally characterized by a methyl group attached to the nitrogen atom at the first position (N1) of the guanine purine ring. This modification distinguishes it from other methylated guanine isomers, such as 7-methylguanine and O6-methylguanine, each with distinct chemical properties and biological implications.[\[6\]](#)[\[7\]](#)[\[8\]](#)

The definitive chemical identifiers and nomenclature for **1-Methylguanine** are summarized in the table below.

Table 1: Chemical Identifiers for **1-Methylguanine**

Identifier	Value	Source(s)
IUPAC Name	2-amino-1-methyl-7H-purin-6-one	[2] [9]
CAS Number	938-85-2	[2] [9] [10] [11]
PubChem CID	70315	[2] [9]
Molecular Formula	C ₆ H ₇ N ₅ O	[2] [9] [10] [11] [12]
Canonical SMILES	<chem>CN1C(=O)C2=C(N=CN2)N=C1N</chem>	[2] [9]
InChI	InChI=1S/C6H7N5O/c1-11-5(12)3-4(9-2-8-3)10-6(11)7/h2H,1H3,(H2,7,10)(H,8,9)	[2] [9]
InChIKey	RFLVMTUMFYRZCB-UHFFFAOYSA-N	[2] [9]
Abbreviation	1mG	[12]

Below is a diagram illustrating the chemical structure of **1-Methylguanine**.



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